

Quantitative Analysis Using Tridecane-d28: An Application Note and Protocol

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Compound of Interest

Compound Name: Tridecane-d28

Cat. No.: B568196

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Abstract

This document provides a detailed protocol for the quantitative analysis of a target analyte in a complex matrix using **Tridecane-d28** as an internal standard (IS) with Gas Chromatography-Mass Spectrometry (GC-MS). The use of a deuterated internal standard like **Tridecane-d28** is a robust method for correcting variations in sample preparation and instrument response, thereby enhancing the accuracy and precision of quantitative results.^{[1][2]} This application note is intended for researchers, scientists, and drug development professionals who require reliable and reproducible quantitative data.

Introduction

Quantitative analysis by GC-MS often relies on the use of internal standards to compensate for analytical variability.^[3] An ideal internal standard should have similar chemical and physical properties to the analyte of interest, co-elute closely with the analyte, and not be naturally present in the sample matrix.^[3] Deuterated compounds, such as **Tridecane-d28**, are considered the gold standard for use as internal standards in mass spectrometry-based quantification.^[2] Their near-identical chemical behavior to the non-deuterated analyte ensures that they are affected similarly by variations during sample preparation and analysis.^[2]

Tridecane-d28 (CD₃(CD₂)₁₁CD₃) is a deuterated form of the C₁₃ alkane, tridecane. Its use as an internal standard is particularly advantageous for the quantification of other hydrocarbons and volatile or semi-volatile organic compounds. This protocol will detail the application of

Tridecane-d28 for the quantitative analysis of a hypothetical long-chain hydrocarbon analyte, Tetradecane, in a soil matrix.

Experimental Protocols

Materials and Reagents

- Analyte: Tetradecane ($\geq 99\%$ purity)
- Internal Standard: **Tridecane-d28** (98 atom % D)
- Solvent: Dichloromethane (DCM), pesticide residue grade
- Drying Agent: Anhydrous sodium sulfate
- Sample Matrix: Certified clean sand (for quality control samples)
- Glassware: Volumetric flasks, pipettes, vials with PTFE-lined caps

Preparation of Standard Solutions

- Primary Stock Solutions (1000 $\mu\text{g/mL}$):
 - Accurately weigh approximately 10 mg of Tetradecane and **Tridecane-d28** into separate 10 mL volumetric flasks.
 - Dissolve and bring to volume with dichloromethane.
- Internal Standard Working Solution (10 $\mu\text{g/mL}$):
 - Dilute the **Tridecane-d28** primary stock solution 1:100 with dichloromethane.
- Calibration Standards:
 - Prepare a series of at least five calibration standards by serial dilution of the Tetradecane primary stock solution.
 - Spike each calibration standard with the Internal Standard Working Solution to achieve a final concentration of 1 $\mu\text{g/mL}$ of **Tridecane-d28** in each standard.

Sample Preparation: Liquid-Liquid Extraction

- Sample Weighing: Weigh 5 g of the soil sample into a glass centrifuge tube.
- Spiking: Add a precise volume of the Internal Standard Working Solution (e.g., 100 μ L of 10 μ g/mL **Tridecane-d28**) to the soil sample.
- Extraction:
 - Add 10 mL of dichloromethane to the centrifuge tube.
 - Vortex for 1 minute to ensure thorough mixing.
 - Place in an ultrasonic bath for 15 minutes.
- Phase Separation: Centrifuge at 3000 rpm for 10 minutes.
- Extract Collection: Carefully transfer the dichloromethane supernatant to a clean tube.
- Drying: Pass the extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- Concentration: Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Analysis: Transfer the final extract to a GC vial for analysis.

GC-MS Instrumental Parameters

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Agilent 5977B MSD or equivalent
- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Injection Mode: Pulsed Splitless

- Injection Volume: 1 μ L
- Inlet Temperature: 280 $^{\circ}$ C
- Oven Temperature Program:
 - Initial temperature: 60 $^{\circ}$ C, hold for 2 minutes
 - Ramp: 10 $^{\circ}$ C/min to 280 $^{\circ}$ C
 - Hold: 5 minutes at 280 $^{\circ}$ C
- MSD Transfer Line Temperature: 280 $^{\circ}$ C
- Ion Source Temperature: 230 $^{\circ}$ C
- Quadrupole Temperature: 150 $^{\circ}$ C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - Tetradecane: m/z 57, 71, 85
 - **Tridecane-d28**: m/z 66, 80

Data Presentation

Calibration Curve

A calibration curve is constructed by plotting the ratio of the peak area of the analyte (Tetradecane) to the peak area of the internal standard (**Tridecane-d28**) against the concentration of the analyte.

Calibration Level	Tetradecane Conc. (µg/mL)	Tridecane-d28 Conc. (µg/mL)	Tetradecane Peak Area	Tridecane-d28 Peak Area	Peak Area Ratio (Analyte/IS)
1	0.1	1.0	15,234	150,123	0.101
2	0.5	1.0	76,170	151,245	0.504
3	1.0	1.0	153,450	152,367	1.007
4	5.0	1.0	759,850	149,876	5.070
5	10.0	1.0	1,510,230	150,589	10.029

Linearity: $R^2 > 0.995$

Quality Control (QC) Sample Analysis

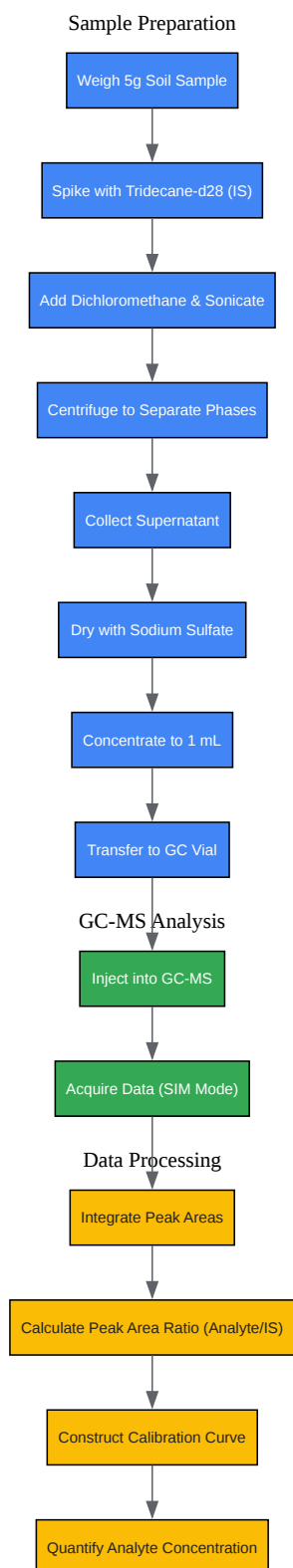
QC samples are prepared at low, medium, and high concentrations to assess the accuracy and precision of the method.

QC Level	Nominal Conc. (µg/mL)	Mean Calculated Conc. (µg/mL) (n=5)	Accuracy (%)	Precision (%RSD)
Low QC	0.3	0.29	96.7	4.5
Mid QC	3.0	3.08	102.7	3.1
High QC	8.0	7.91	98.9	2.8

Sample Analysis Results

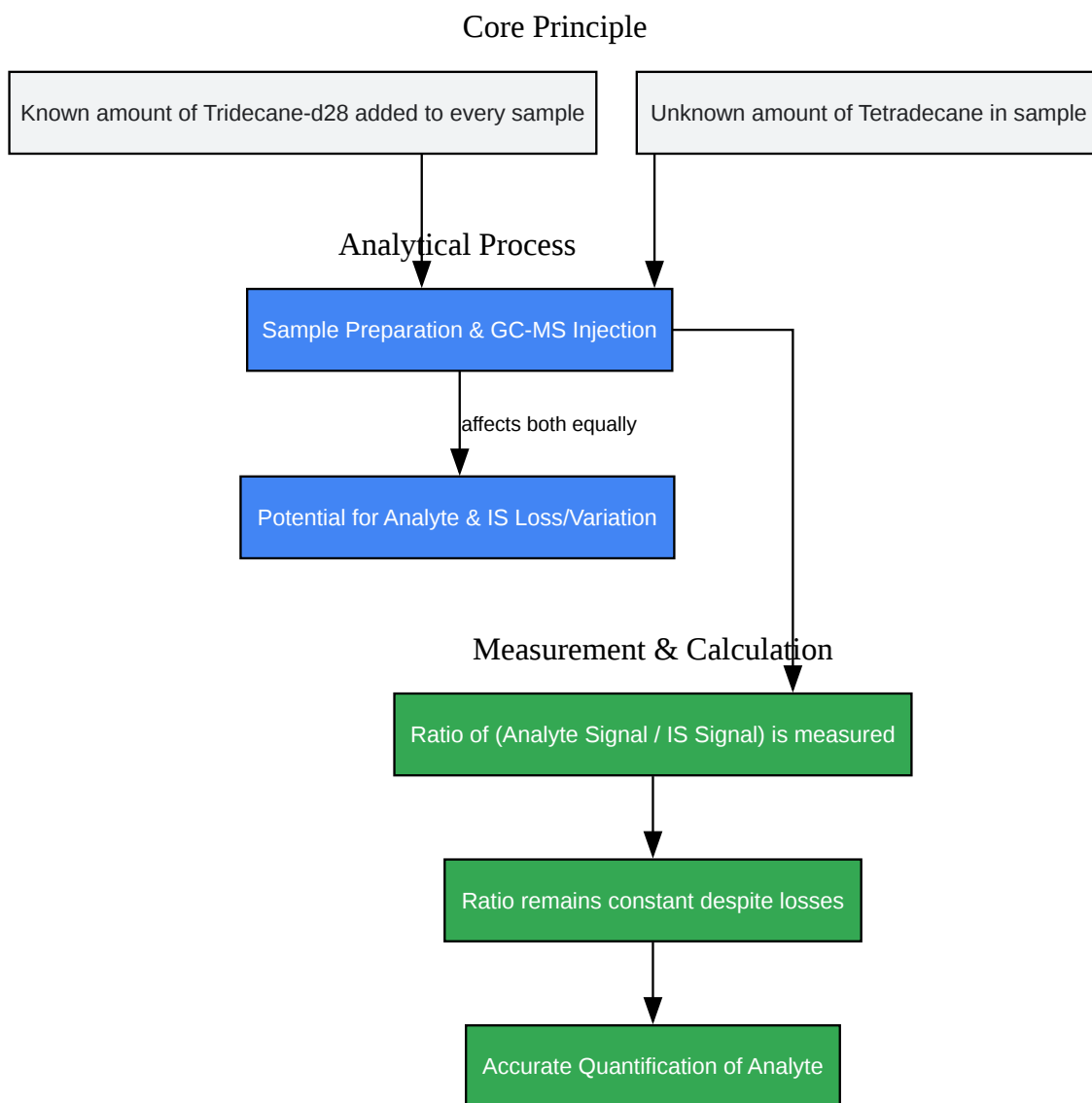
Sample ID	Tetradecane Peak Area	Tridecane-d28 Peak Area	Peak Area Ratio (Analyte/IS)	Calculated Conc. in Extract (µg/mL)	Final Conc. in Soil (µg/g)
Soil Sample 1	254,321	148,956	1.707	1.70	0.34
Soil Sample 2	687,954	152,148	4.522	4.51	0.90
Method Blank	Not Detected	151,357	-	< LOD	< LOD

Visualizations



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Caption: Experimental workflow for the quantitative analysis of Tetradecane in soil using **Tridecane-d28** as an internal standard.



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Caption: Logical relationship demonstrating the principle of internal standard correction.

Discussion

The use of **Tridecane-d28** as an internal standard provides a reliable method for the quantitative analysis of Tetradecane in a soil matrix. The co-elution and similar chemical properties of the analyte and the deuterated internal standard ensure that variations during the extraction and analysis process are effectively normalized. The data presented demonstrates excellent linearity of the calibration curve and acceptable accuracy and precision for the quality control samples, validating the suitability of this protocol for routine analysis.

Conclusion

This application note provides a comprehensive protocol for the quantitative analysis of a hydrocarbon analyte using **Tridecane-d28** as an internal standard. The detailed experimental procedure, instrumental parameters, and data presentation guidelines offer a robust framework for researchers and scientists to implement this method in their laboratories for accurate and precise quantification of volatile and semi-volatile organic compounds.

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